

# molecular weight and formula of 1,3-Dioxan-5-ol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,3-Dioxan-5-ol

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## An In-depth Technical Guide to 1,3-Dioxan-5-ol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, synthesis, and structural representation of **1,3-Dioxan-5-ol**, a heterocyclic organic compound with applications in organic synthesis and as an intermediate in various chemical industries.

## Core Chemical Data

The fundamental chemical properties of **1,3-Dioxan-5-ol** are summarized below. This data is essential for its application in experimental design and chemical synthesis.

Parameter	Value	Citations
Chemical Formula	C <sub>4</sub> H <sub>8</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	104.10 g/mol	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
104.1045 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>	
104.105 g/mol	<a href="#">[1]</a>	

## Synthesis of 1,3-Dioxan-5-ol: Experimental Protocol

The following is a detailed experimental protocol for the synthesis of **1,3-Dioxan-5-ol**. The primary method for synthesizing 1,3-dioxanes is the acid-catalyzed condensation of a carbonyl

compound with a 1,3-diol. For **1,3-Dioxan-5-ol**, this involves the reaction of formaldehyde with glycerol.

Reaction: Formaldehyde + Glycerol → **1,3-Dioxan-5-ol** + Water

Materials:

- Glycerol (1.0 equivalent)
- Paraformaldehyde (1.1 equivalents)
- p-Toluenesulfonic acid (p-TSA) (0.01-0.05 equivalents)
- Toluene
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask
- Dean-Stark apparatus
- Condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

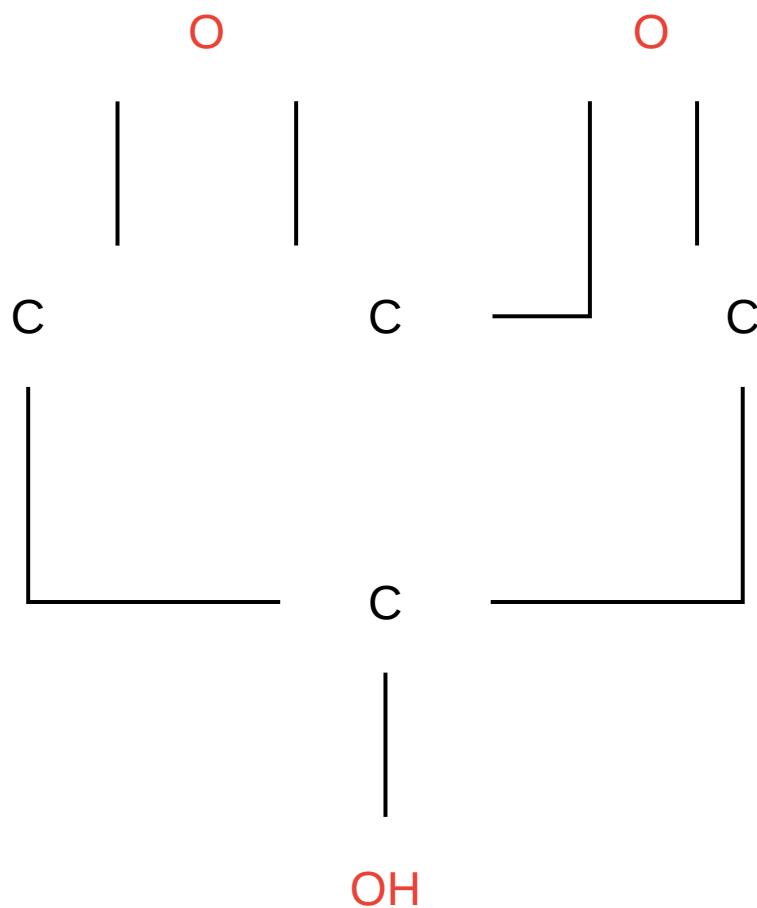
Procedure:

- Apparatus Setup: Assemble a round-bottom flask with a Dean-Stark apparatus, a condenser, and a magnetic stir bar.

- Reagent Addition: To the flask, add glycerol, paraformaldehyde, a catalytic amount of p-toluenesulfonic acid, and toluene. The volume of toluene should be sufficient to facilitate the azeotropic removal of water.
- Reaction: Heat the mixture to reflux with vigorous stirring. Water will be collected in the Dean-Stark trap as an azeotrope with toluene.
- Monitoring: Continue the reflux until no more water is collected in the trap, which indicates the completion of the reaction. The reaction progress can also be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Workup:
  - Cool the reaction mixture to room temperature.
  - Transfer the mixture to a separatory funnel.
  - Wash the organic layer with a saturated solution of sodium bicarbonate to neutralize the acid catalyst.
  - Follow with a wash with water and then brine.
- Drying and Concentration:
  - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
  - Filter the drying agent.
  - Remove the toluene under reduced pressure using a rotary evaporator.
- Purification: The resulting crude product can be purified by vacuum distillation or column chromatography to obtain pure **1,3-Dioxan-5-ol**.

## Visualizing the Structure of 1,3-Dioxan-5-ol

The chemical structure of **1,3-Dioxan-5-ol** is a six-membered ring containing two oxygen atoms at the 1 and 3 positions and a hydroxyl group at the 5 position.

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Caption: Chemical structure of **1,3-Dioxan-5-ol**.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)